

R-4066 solubility and formulation challenges

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Compound of Interest

Compound Name: R-4066
CAS No.: 66194-36-3
Cat. No.: B15550620

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R-4066 Technical Support Center

Welcome to the technical support center for **R-4066**, the active metabolite of the spleen tyrosine kinase (Syk) inhibitor, Fostamatinib. This resource is designed to assist researchers, scientists, and drug development professionals in navigating the challenges associated with the solubility and formulation of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **R-4066** and what is its relationship to Fostamatinib?

A1: **R-4066** is a potent spleen tyrosine kinase (Syk) inhibitor. Fostamatinib (R788) is the phosphate prodrug of **R-4066**.^{[1][2][3]} This prodrug was developed to overcome the limited aqueous solubility of **R-4066**, thereby improving its oral bioavailability.^[2] Upon oral administration, Fostamatinib is rapidly converted to the active metabolite, **R-4066**, by intestinal alkaline phosphatases.^{[2][4]}

Q2: What are the main challenges in formulating **R-4066**?

A2: The primary challenge in formulating **R-4066** is its poor aqueous solubility.[2] This characteristic can lead to low dissolution rates in the gastrointestinal tract, resulting in poor and variable absorption and, consequently, limited oral bioavailability.[5][6] Overcoming this solubility issue is critical for developing an effective oral dosage form.

Q3: Why was a prodrug approach chosen for **R-4066**?

A3: The prodrug approach, resulting in Fostamatinib, was a strategic decision to enhance the clinical potential of **R-4066**. By transiently modifying the chemical structure of **R-4066** to create a more soluble compound (Fostamatinib), the challenges of its poor aqueous solubility were circumvented.[2][7] This strategy allows for effective oral delivery and subsequent conversion to the active therapeutic agent in the body.[2][4]

Q4: What are some general strategies to improve the solubility of poorly soluble compounds like **R-4066**?

A4: Several formulation strategies can be employed to enhance the solubility and bioavailability of poorly soluble drugs. These can be broadly categorized as physical and chemical modifications.[7][8] Physical approaches include particle size reduction (micronization, nanonization), formulation as solid dispersions, and complexation with cyclodextrins.[5][9][10] Chemical modifications often involve the formation of salts or prodrugs.[5][7][9]

Troubleshooting Guide

Issue: Low and inconsistent results in in-vitro dissolution studies of **R-4066**.

- Possible Cause 1: Inadequate wetting of the compound.
 - Troubleshooting Step: Incorporate a surfactant into the dissolution medium to improve the wettability of the hydrophobic **R-4066** particles.
- Possible Cause 2: Agglomeration of particles.
 - Troubleshooting Step: Consider particle size reduction techniques like micronization to increase the surface area and reduce agglomeration.[10][11]
- Possible Cause 3: Use of an inappropriate dissolution medium.

- Troubleshooting Step: Experiment with different pH values for the dissolution medium, and consider the use of co-solvents to enhance solubility.

Issue: Poor oral bioavailability of **R-4066** in preclinical animal studies.

- Possible Cause 1: Low in-vivo dissolution.
 - Troubleshooting Step: Explore enabling formulations such as lipid-based systems (e.g., self-emulsifying drug delivery systems - SEDDS) or amorphous solid dispersions to improve the in-vivo dissolution rate.[\[5\]](#)[\[6\]](#)
- Possible Cause 2: First-pass metabolism.
 - Troubleshooting Step: While the primary issue with **R-4066** is solubility, significant first-pass metabolism could also contribute to low bioavailability. Co-administration with an inhibitor of relevant metabolic enzymes could be investigated in exploratory studies.

Data Summary

Table 1: Solubility of Fostamatinib (Prodrug of **R-4066**)

Solvent	Solubility	Notes
DMSO	Up to 116 mg/mL (199.84 mM)	Moisture-absorbing DMSO may reduce solubility. [1]
Water	Insoluble	Exists in an anionic form at higher pH. [2]
Ethanol	Insoluble	
Aqueous Medium	Higher solubility above pH 4.5	

Note: Specific quantitative solubility data for **R-4066** in various solvents is not readily available in the public domain. The data for Fostamatinib highlights the successful application of the prodrug strategy to overcome the solubility limitations of **R-4066**.

Experimental Protocols

Protocol 1: Equilibrium Solubility Determination

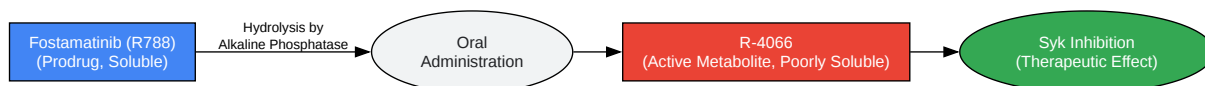
- Objective: To determine the equilibrium solubility of **R-4066** in various physiologically relevant buffers and biorelevant media.
- Materials: **R-4066** powder, a selection of buffers (e.g., pH 1.2, 4.5, 6.8), FaSSIF (Fasted State Simulated Intestinal Fluid), and FeSSIF (Fed State Simulated Intestinal Fluid).
- Method:
 1. Add an excess amount of **R-4066** to a known volume of each medium in separate vials.
 2. Agitate the vials at a constant temperature (e.g., 37°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
 3. After the incubation period, centrifuge the samples to pellet the undissolved solid.
 4. Carefully collect the supernatant and filter it through a suitable filter (e.g., 0.22 µm) to remove any remaining solid particles.
 5. Analyze the concentration of **R-4066** in the filtrate using a validated analytical method, such as HPLC-UV.
 6. The determined concentration represents the equilibrium solubility of **R-4066** in that specific medium.

Protocol 2: Preparation of an Amorphous Solid Dispersion

- Objective: To prepare an amorphous solid dispersion of **R-4066** to enhance its dissolution rate.
- Materials: **R-4066**, a suitable polymer carrier (e.g., PVP, HPMC), and an appropriate solvent system.
- Method (Solvent Evaporation):
 1. Dissolve both **R-4066** and the polymer in a common volatile solvent or a mixture of solvents.

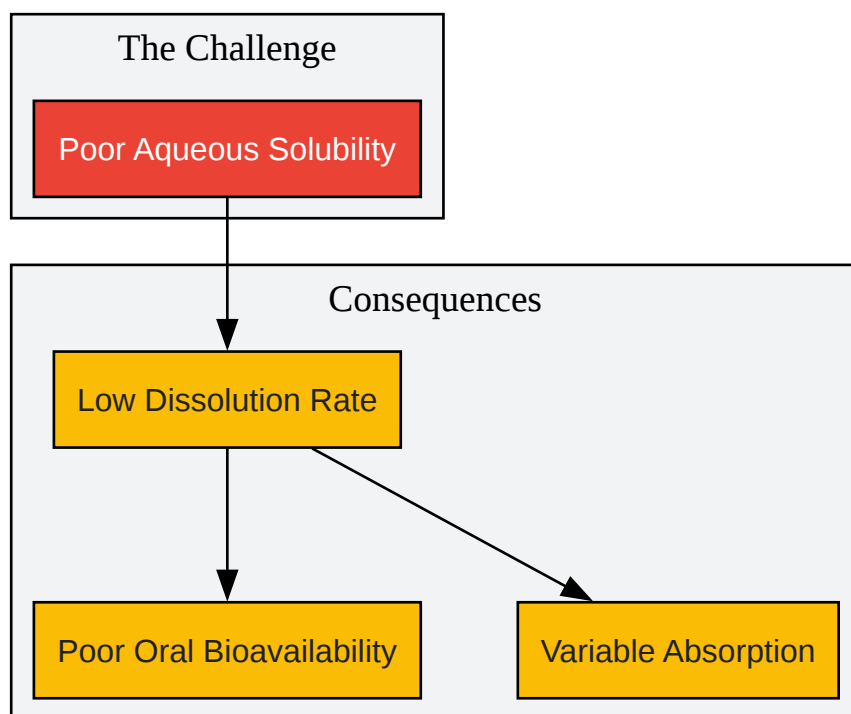
2. Remove the solvent under vacuum using a rotary evaporator. This will result in a thin film of the solid dispersion on the flask wall.
3. Further dry the film under high vacuum to remove any residual solvent.
4. Scrape the dried film from the flask and mill it into a fine powder.
5. Characterize the resulting solid dispersion for its amorphous nature (using techniques like XRD or DSC) and perform dissolution testing to assess the improvement in dissolution rate compared to the crystalline drug.

Visualizations



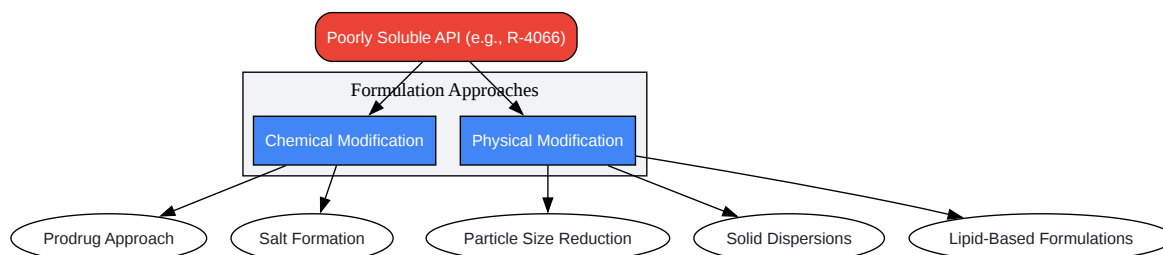
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Caption: Conversion of Fostamatinib to its active metabolite **R-4066**.



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Caption: Consequences of poor aqueous solubility for oral drug delivery.



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Caption: Overview of formulation strategies for poorly soluble drugs.

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